

# Proper Disposal of Optovin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Optovin*  
Cat. No.: *B10761741*

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For immediate reference, **Optovin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. However, adherence to proper disposal procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed, step-by-step instructions for the safe handling and disposal of **Optovin** in research settings.

## Summary of Key Safety and Disposal Information

The following table summarizes critical data for the safe handling and disposal of **Optovin**.

Parameter	Information	Source
Chemical Name	5-[[2,5-dimethyl-1-(3-pyridinyl)-1H-pyrrol-3-yl]methylene]-2-thioxo-4-thiazolidinone	
CAS Number	348575-88-2	[1]
Molecular Formula	C15H13N3OS2	[1]
Molecular Weight	315.41 g/mol	[1]
Appearance	Yellow powder	
Solubility	Soluble in DMSO to 100 mM	[2]
GHS Classification	Not classified as hazardous	
Storage	Store at -20°C for long-term storage. Can be stored for up to 12 months under desiccating conditions.	
Incompatible Materials	Strong oxidizing agents	
Hazardous Decomposition Products	No dangerous decomposition products are known.	

## Experimental Protocols for Disposal

The following protocols provide detailed methodologies for the proper disposal of **Optovin** in various forms.

### Disposal of Solid (Powder) Optovin

- Waste Collection:
  - Collect unwanted solid **Optovin** in a designated, clearly labeled waste container.
  - The container should be made of a material compatible with chemical waste.

- Label the container as "Non-hazardous Chemical Waste" and list "**Optovin**" as a constituent.
- Disposal Pathway:
  - Dispose of the container through your institution's chemical waste management program.
  - Follow all local, state, and federal regulations for chemical waste disposal.

## Disposal of Optovin Solutions (e.g., in DMSO)

- Waste Collection:
  - Collect **Optovin** solutions in a designated, sealed, and clearly labeled waste container.
  - The container should be compatible with the solvent used (e.g., a bottle suitable for DMSO).
  - Label the container as "Non-hazardous Chemical Waste" and list all constituents, including "**Optovin**" and the solvent (e.g., "DMSO").
- Disposal Pathway:
  - Dispose of the container through your institution's chemical waste management program.
  - Do not pour **Optovin** solutions down the drain.

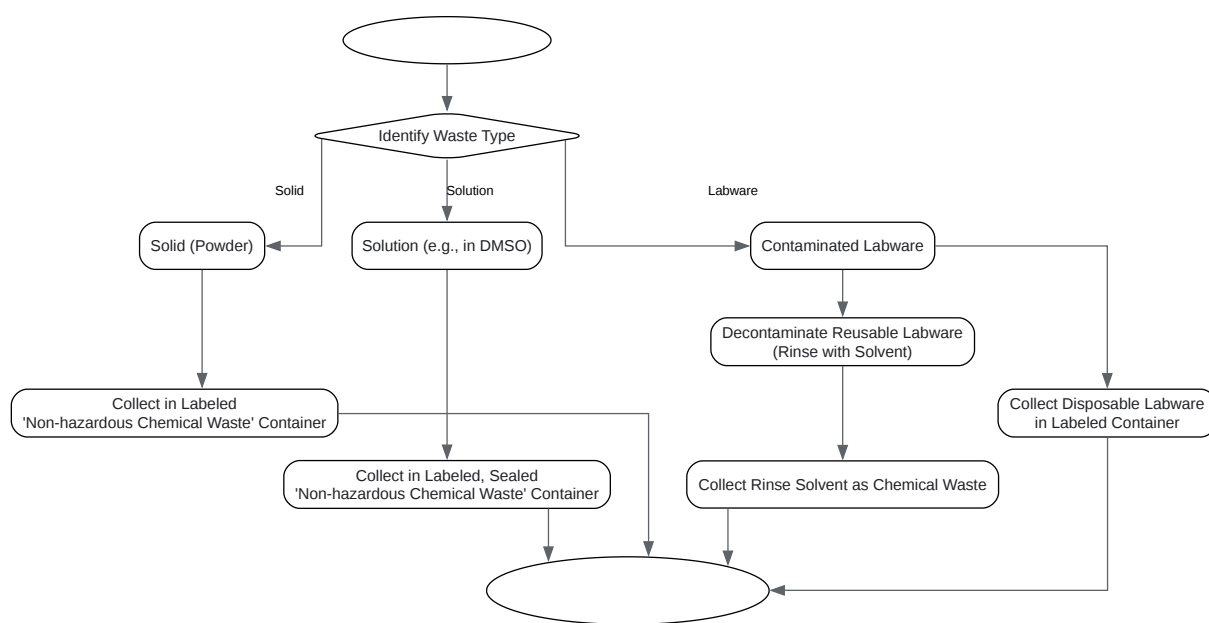
## Disposal of Contaminated Labware

- Decontamination:
  - For reusable labware (e.g., glassware), rinse with an appropriate solvent (e.g., ethanol or acetone) to remove residual **Optovin**.
  - Collect the rinse solvent as chemical waste, following the procedure for **Optovin** solutions.
  - After the initial rinse, wash the labware with soap and water.
- Disposal of Single-Use Labware:

- For disposable labware (e.g., pipette tips, microfuge tubes) contaminated with **Optovin**, collect them in a designated, sealed container.
- Label the container as "Non-hazardous Chemical Waste" and list "**Optovin**" as a contaminant.
- Dispose of the container through your institution's chemical waste management program.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Optovin**.



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Caption: **Optovin** Disposal Workflow.

By following these procedures, researchers can ensure the safe and compliant disposal of **Optovin**, contributing to a secure laboratory environment. Always consult your institution's specific safety guidelines and waste disposal protocols.

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## References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [2. rndsystems.com](https://www.rndsystems.com) [rndsystems.com]
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